

"safety and handling precautions for 2-azido-N-(2-chlorophenyl)acetamide"

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Compound of Interest

Compound Name: 2-azido-N-(2-chlorophenyl)acetamide

Cat. No.: B6590637

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An In-depth Technical Guide to the Safe Handling of **2-azido-N-(2-chlorophenyl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-azido-N-(2-chlorophenyl)acetamide**, a compound of interest in drug discovery and organic synthesis. Due to its chemical structure, specifically the presence of an azide functional group, this compound requires careful handling to mitigate potential hazards. This document outlines the known hazards, recommended safety precautions, personal protective equipment, and emergency procedures.

Hazard Identification and Classification


2-azido-N-(2-chlorophenyl)acetamide is classified as a hazardous substance. The primary hazards are associated with its acute toxicity, potential for skin sensitization, and suspected reproductive toxicity.

GHS Classification:

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|------------|---|
| Acute toxicity, Oral | Category 3 | H301: Toxic if swallowed |
| Skin sensitization | Category 1 | H317: May cause an allergic skin reaction |
| Reproductive toxicity | Category 2 | H361: Suspected of damaging fertility or the unborn child |
| Short-term (acute) aquatic hazard | Category 3 | H402: Harmful to aquatic life |

Signal Word: Danger

Hazard Pictograms:

 alt text

Physical and Chemical Properties

While a comprehensive dataset for **2-azido-N-(2-chlorophenyl)acetamide** is not publicly available, data for structurally related compounds can provide some insight. For instance, N-(4-Chlorophenyl)acetamide has a melting point of 177 °C and a boiling point of 333 °C.^[1] It is important to note that the azide group in the target compound will significantly influence its properties, particularly its thermal stability.

Safe Handling and Storage

Strict adherence to safety protocols is mandatory when handling **2-azido-N-(2-chlorophenyl)acetamide**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.^[2]

Personal Protective Equipment (PPE):

| Protection Type | Recommendation |
|------------------------|---|
| Eye/Face Protection | Wear chemical safety goggles or a face shield. |
| Skin Protection | Wear protective gloves (e.g., nitrile rubber) and a lab coat. Ensure proper glove removal technique to avoid skin contact. [3] |
| Respiratory Protection | If working outside a fume hood or if dusts are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [4] |

Handling Precautions:

- Do not handle until all safety precautions have been read and understood.
- Avoid breathing dust.
- Wash hands and skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Contaminated work clothing should not be allowed out of the workplace.
- Avoid release to the environment.

Storage Conditions:

- Store in a tightly closed container in a dry and well-ventilated place.[\[3\]](#)
- Store locked up or in an area accessible only to qualified or authorized persons.[\[3\]](#)

Experimental Protocols: Synthesis of Azido-Acetamides

While a specific protocol for **2-azido-N-(2-chlorophenyl)acetamide** is not detailed in the provided search results, a general synthetic procedure can be inferred from the synthesis of similar compounds like 2-azido-N-(4-methylphenyl)acetamide and 2-azido-N-(4-fluorophenyl)acetamide.[5][6] The following is a generalized, hypothetical protocol that should be adapted and optimized with extreme caution.

Reaction: The synthesis typically involves the nucleophilic substitution of a chloro-acetamide precursor with sodium azide.

Materials:

- 2-chloro-N-(2-chlorophenyl)acetamide
- Sodium azide (NaN_3)
- Ethanol/Water mixture (e.g., 70:30)[5][6]

Procedure:

- Dissolve 2-chloro-N-(2-chlorophenyl)acetamide and a molar excess of sodium azide in an ethanol/water mixture.
- The mixture is then typically refluxed for a set period (e.g., 24 hours) at a specific temperature (e.g., 80°C). [5]
- Reaction progress should be monitored by a suitable technique, such as thin-layer chromatography (TLC). [5][6]
- Upon completion, the product may precipitate out of the solution upon cooling.
- The precipitate is collected by filtration and washed with cold water. [5][6]
- Further purification can be achieved by recrystallization from a suitable solvent, such as hot ethanol. [5][6]

Caution: Organic azides can be explosive, particularly at elevated temperatures or upon shock. Always handle with care and behind a blast shield, especially during heating.

Emergency Procedures

First-Aid Measures:

| Exposure Route | First-Aid Instructions |
|----------------|--|
| Ingestion | IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[1] |
| Skin Contact | IF ON SKIN: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.[4] Take off contaminated clothing and wash it before reuse. [2] |
| Eye Contact | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2] |
| Inhalation | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2] |

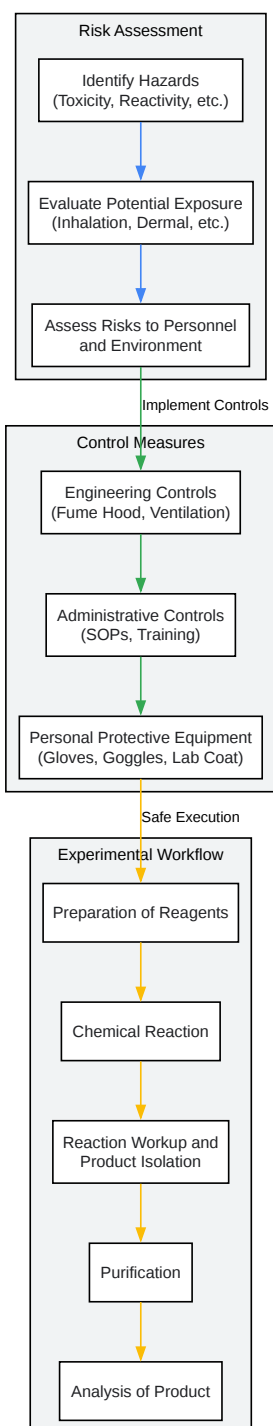
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[4]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[2][4]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[2]
[4]

Accidental Release Measures:

- Evacuate personnel to safe areas.[4]
- Ensure adequate ventilation.
- Wear personal protective equipment.[2]
- Avoid dust formation.[4]
- Sweep up and shovel into suitable containers for disposal.[2]
- Do not let the product enter drains.

Visualizations



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Caption: Risk assessment and control workflow for handling hazardous chemicals.



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Caption: Generalized experimental workflow for the synthesis of **2-azido-N-(2-chlorophenyl)acetamide**.

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